

Independent Verification of GA-017: A Comparative Guide

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Compound of Interest

Compound Name: GA-017

Cat. No.: B15606594

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This guide provides an objective comparison of the small molecule **GA-017**'s performance against other alternatives, supported by published experimental data. It is intended for researchers, scientists, and drug development professionals interested in the modulation of the Hippo signaling pathway.

Introduction to GA-017

GA-017 is a potent and selective small molecule inhibitor of the serine/threonine kinases LATS1 and LATS2 (Large Tumor Suppressor Kinase 1 and 2).^{[1][2][3][4]} These kinases are central components of the Hippo signaling pathway, which plays a crucial role in regulating cell proliferation, organ size, and tissue regeneration.^{[1][5]} By inhibiting LATS1/2, **GA-017** prevents the phosphorylation of the downstream effectors YAP (Yes-associated protein) and TAZ (transcriptional coactivator with PDZ-binding motif).^{[1][6]} This leads to the stabilization and nuclear translocation of YAP/TAZ, where they act as transcriptional co-activators to promote the expression of genes involved in cell growth and proliferation.^{[1][5][7][8]}

Published studies have demonstrated that **GA-017** is effective in promoting cell growth, particularly under 3D culture conditions such as spheroids and organoids.^{[1][5][8]} This makes it

a valuable research tool for ex vivo cell expansion and a potential lead compound for therapeutic strategies aimed at tissue repair and regeneration.[\[1\]](#)[\[6\]](#)

Quantitative Performance Comparison

The following tables summarize the key quantitative data for **GA-017** and its known chemical analog, GA-002.

Table 1: In Vitro Kinase Inhibition Profile

Compound	Target	IC50 (nM)	Ki (nM)	Mechanism of Action
GA-017	LATS1	4.10 ± 0.79	0.58 ± 0.11	ATP-competitive [2] [9]
LATS2		3.92 ± 0.42	0.25 ± 0.03	ATP-competitive [2] [9]
GA-002	LATS1	3.93 ± 0.73	Not Reported	ATP-competitive [6]
LATS2		3.87 ± 0.08	Not Reported	ATP-competitive [6]

Table 2: Cellular Activity Profile

Compound	Assay	Cell Line	EC50 (μM)	Observed Effect
GA-017	Cell Growth	SKOV3	3.51 ± 0.26[2][9]	Facilitates cell growth in 3D culture[2][9]
Cell Growth	BCE C/D-1b	~10 (Effective Conc.)	Promotes proliferation in 3D culture[10]	
Organoid Formation	Mouse Intestinal	~10 (Effective Conc.)	Enhances ex vivo formation and growth[1][5]	
GA-002	Cell Growth	BCE C/D-1b	~10 (Effective Conc.)	Promotes proliferation in 3D culture[10]

Experimental Methodologies

Detailed protocols are essential for the independent verification and replication of published findings. Below are summaries of the key experimental methods used to characterize **GA-017**'s effects.

1. In Vitro LATS Kinase Inhibition Assay

This biochemical assay measures the direct inhibitory effect of a compound on the enzymatic activity of recombinant LATS1/2.

- Objective: To determine the IC50 and Ki values of the inhibitor.
- Protocol Summary:
 - A reaction mixture is prepared containing recombinant LATS1 or LATS2 enzyme, a kinase buffer, ATP at a specific concentration, and a suitable substrate (e.g., a synthetic peptide derived from YAP).
 - The test compound (**GA-017**) is added to the mixture across a range of concentrations.

- The reaction is incubated at a controlled temperature (e.g., 30°C) for a set time to allow for substrate phosphorylation.
- The reaction is terminated, often by the addition of EDTA.
- The amount of phosphorylated substrate is quantified, typically using a luminescence-based or fluorescence-based detection method. Data is then plotted to calculate the IC50.
- To determine the inhibition constant (Ki) and mechanism, the assay is repeated with varying concentrations of both the inhibitor and ATP.[\[2\]](#)[\[9\]](#)[\[11\]](#)

2. Cell-Based YAP/TAZ Phosphorylation Assay

This cellular assay assesses the ability of a compound to inhibit LATS kinase activity within a cellular context, measured by the phosphorylation status of its direct substrate, YAP.

- Objective: To confirm the on-target effect of the inhibitor in cells.
- Protocol Summary:
 - A suitable cell line (e.g., SKOV3) is cultured and seeded in microplates.[\[1\]](#)
 - Cells are treated with the test compound (**GA-017**) at various concentrations for a defined period.
 - Following treatment, cells are lysed to extract total protein.
 - The protein extracts are analyzed by Western Blot using antibodies specific for phosphorylated YAP (e.g., pYAP Ser127) and total YAP.
 - The intensity of the protein bands is quantified, and the ratio of phosphorylated YAP to total YAP is calculated to determine the extent of inhibition. A decrease in this ratio indicates successful target engagement by the inhibitor.[\[11\]](#)

3. 3D Spheroid/Organoid Growth Assay

This assay evaluates the effect of a compound on cell proliferation and self-organization in a 3D environment, which more closely mimics in vivo conditions.

- Objective: To measure the functional consequence of LATS inhibition on cell growth.
- Protocol Summary:
 - Cells (e.g., SKOV3) or organoid-forming stem cells are suspended in a medium suitable for 3D culture (e.g., containing Matrigel or gellan gum).[1]
 - The cell suspension is dispensed into low-attachment microplates to promote spheroid or organoid formation.[1][10]
 - The test compound (**GA-017**) is added to the culture medium at the desired concentration. A vehicle control (e.g., DMSO) is run in parallel.[1]
 - Cultures are maintained for several days (e.g., 4-7 days), with fresh medium and compound supplied as needed.[1][10]
 - The growth of spheroids/organoids is assessed by imaging (to measure size and number) and/or by using a cell viability assay (e.g., an ATP-based assay like CellTiter-Glo) to quantify cell proliferation.[1]

Visualized Pathways and Workflows

GA-017 Mechanism of Action in the Hippo Pathway

Caption: **GA-017** inhibits LATS1/2, preventing YAP/TAZ phosphorylation and promoting their nuclear entry.

General Workflow for 3D Cell Culture Screening

Caption: High-throughput screening workflow for identifying compounds affecting 3D cell growth.

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